

Preparation of Shanciol B Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: Shanciol B

Cat. No.: B12411267

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Introduction

Shanciol B is a naturally occurring compound that has garnered significant interest in the scientific community for its potential therapeutic applications. Identified as a potent inhibitor of microsomal prostaglandin E synthase-1 (mPGES-1) and nitric oxide (NO) production, **Shanciol B** exhibits significant anti-inflammatory properties[1]. Furthermore, its activity in cancer research is also being explored[2]. Accurate and reproducible in vitro and in vivo studies rely on the correct preparation of a stable **Shanciol B** stock solution. This document provides a detailed protocol for the preparation, storage, and handling of **Shanciol B** stock solutions to ensure experimental consistency and success.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Shanciol B** is summarized in the table below.

Parameter	Value	Reference
Molecular Weight	422.5 g/mol	[3]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	Inferred from[3][4]
Typical Stock Concentration	10 mM - 50 mM	Common laboratory practice
Storage Temperature	-20°C or -80°C	[4]
Long-term Stability	Avoid repeated freeze-thaw cycles	[4]

Experimental Protocol: Preparation of a 10 mM Shanciol B Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Shanciol B** in DMSO.

Materials:

- **Shanciol B** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

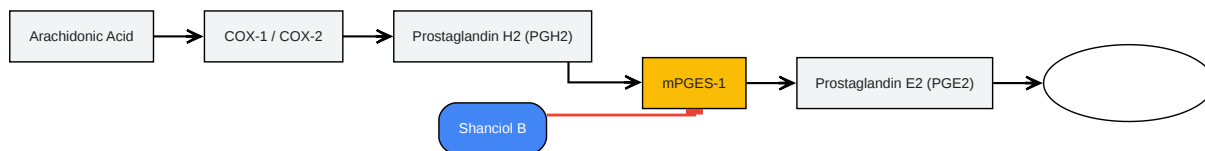
Procedure:

- Calculate the required mass of **Shanciol B**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **Shanciol B** is calculated using the following formula:

- $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
- $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 422.5 \text{ g/mol} * 1000 \text{ mg/g} = 4.225 \text{ mg}$
- Weighing **Shanciol B**:
 - Tare a clean, dry microcentrifuge tube or amber glass vial on a calibrated analytical balance.
 - Carefully weigh 4.225 mg of **Shanciol B** powder into the tared container.
- Dissolving **Shanciol B**:
 - Add 1 mL of anhydrous DMSO to the container with the **Shanciol B** powder.
 - Cap the container securely.
 - Vortex the solution until the **Shanciol B** powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - For short-term storage (up to a week), the stock solution can be stored at 4°C, protected from light.
 - For long-term storage, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C^[4].

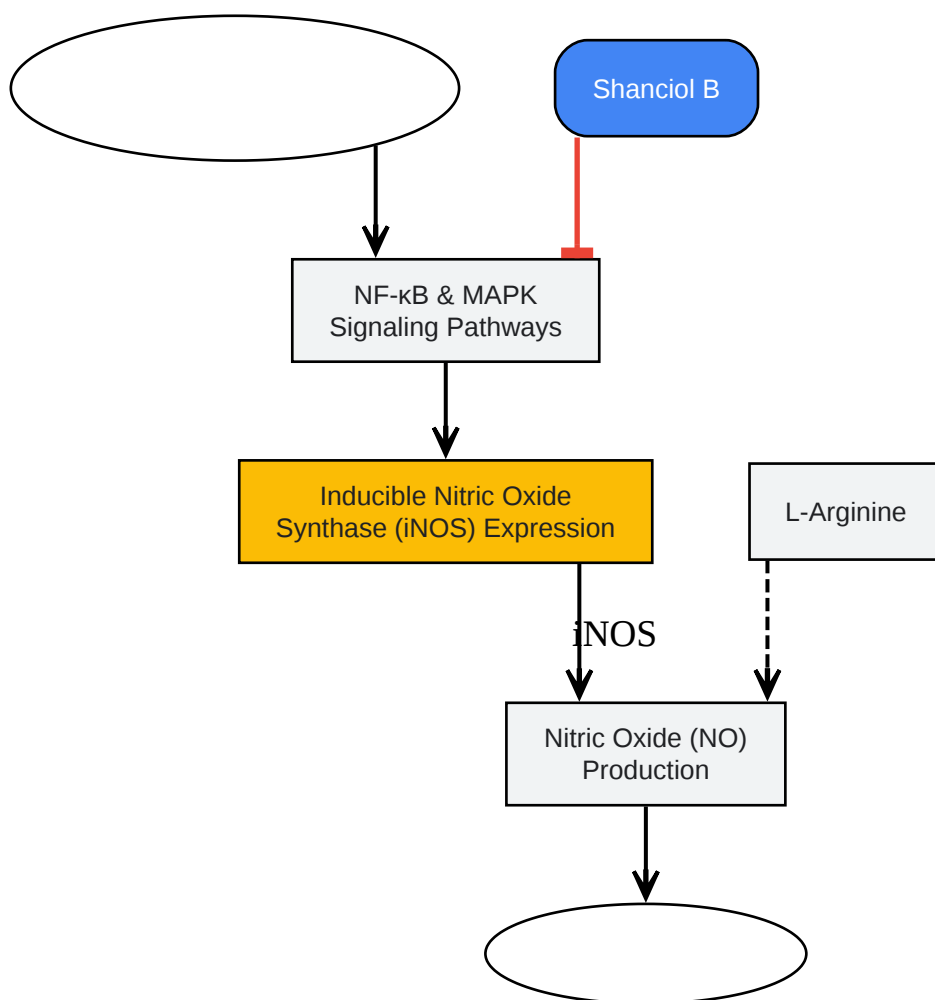
Signaling Pathway Diagrams

The following diagrams illustrate the key signaling pathways modulated by **Shanciol B**.



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Caption: Inhibition of the mPGES-1 pathway by **Shanciol B**.



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Caption: **Shanciol B** inhibits NO production via NF-κB and MAPK pathways.

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